

chloropentafluoroethane safety data sheet

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Compound of Interest

Compound Name: Chloropentafluoroethane

Cat. No.: B1202741

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An In-depth Technical Guide to the Safety of **Chloropentafluoroethane** (CFC-115)

Introduction

Chloropentafluoroethane, also known as CFC-115 or R-115, is a chlorofluorocarbon with the chemical formula C_2ClF_5 .^[1] Historically, it was utilized as a refrigerant and a propellant in aerosol applications.^{[1][2]} However, due to its significant ozone-depleting potential and its nature as a potent greenhouse gas, its production and consumption have been regulated under the Montreal Protocol since January 1, 1996.^{[1][3]} This guide provides a comprehensive overview of the safety data for **chloropentafluoroethane**, compiled for researchers, scientists, and professionals in drug development who may encounter this substance in legacy systems or specialized applications.

Physical and Chemical Properties

Chloropentafluoroethane is a colorless, non-combustible gas with a faint, ether-like odor.^[4] It is typically shipped as a liquefied gas under its own vapor pressure.^[4] The physical and chemical characteristics are essential for understanding its behavior under various laboratory and industrial conditions.

Property	Value
Molecular Formula	C2ClF5
Molar Mass	154.466 g/mol [1][6]
Boiling Point	-39.1 °C to -38 °F at 760 mmHg[1][4][7]
Melting Point	-106 °C to -99 °C[1][4][8]
Vapor Pressure	7.9 atm at 70°F (21°C)[1][7]
Vapor Density	5.33 to 5.55 (Air = 1)[8]
Density (liquid)	1.568 g/cm³[7]
Solubility in Water	0.006% at 77°F (59 mg/L)[1][7]
Flash Point	70°C to 70.4°C[1][7][9]
logP (o/w)	2.47 (estimated)[3][7]
Ionization Potential	12.96 eV

Hazard Identification and GHS Classification

Chloropentafluoroethane is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are associated with its state as a liquefied gas and its effects upon inhalation at high concentrations.

Hazard Class	GHS Category	Hazard Statement
Gases under pressure	Liquefied gas	H280: Contains gas under pressure; may explode if heated[10]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation[10]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation[10]
Specific target organ toxicity – Single exposure	Category 3	H335: May cause respiratory irritation[10]
Specific target organ toxicity – Single exposure	Category 3	H336: May cause drowsiness or dizziness[10]
Hazardous to the ozone layer	Category 1	H420: Harms public health and the environment by destroying ozone in the upper atmosphere[10]

Precautionary Statements (GHS US):[10]

- P261: Avoid breathing fumes, gas, mist, spray, vapors.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: If on skin: Wash with plenty of soap and water.
- P304+P340: If inhaled: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.

Toxicology and Health Effects

Exposure to **chloropentafluoroethane** can occur through inhalation or direct contact with the liquid. The vapor is heavier than air and can accumulate in low-lying areas, displacing oxygen and posing a risk of asphyxiation.[7]

Routes of Exposure and Effects:

- **Inhalation:** High concentrations can displace oxygen, leading to dizziness, lightheadedness, incoordination, narcosis, and asphyxiation.[2][5] It may also cause respiratory irritation, coughing, and shortness of breath.[2] Exposure can affect the heart, causing irregular heartbeat (cardiac arrhythmias).[2][5]
- **Skin Contact:** Direct contact with the rapidly evaporating liquid can cause frostbite and skin irritation.[2][10]
- **Eye Contact:** Contact with the liquefied gas may cause frostbite and severe, potentially permanent eye injury.[10]

Toxicity Endpoint	Result
Skin corrosion/irritation	Causes skin irritation[10]
Serious eye damage/irritation	Causes serious eye irritation[10]
Respiratory or skin sensitization	Not classified[10]
Germ cell mutagenicity	Not classified[10]
Carcinogenicity	Not classified[10]
Reproductive toxicity	Not classified[10]
STOT-single exposure	May cause respiratory irritation, drowsiness, or dizziness[10]
STOT-repeated exposure	Not classified[10]

Occupational Exposure Limits

To ensure worker safety, several regulatory bodies have established occupational exposure limits (OELs) for **chloropentafluoroethane**.

Agency	Limit Type	Value
ACGIH	TWA (8-hour)	1000 ppm[2][10][11]
NIOSH	REL TWA (10-hour)	1000 ppm (6320 mg/m ³)[2][10][11]
OSHA	PEL (8-hour)	1000 ppm (6320 mg/m ³)[12]

Fire and Explosion Hazards

Chloropentafluoroethane is a non-flammable gas.[5][7] However, containers of the liquefied gas may explode when heated.[2][4][7]

Hazard	Description
Flammability	Non-flammable gas; may burn but does not ignite readily[7][9]
Explosion Hazard	Containers may explode when heated[2][4][7]
Hazardous Decomposition Products	When heated to decomposition or in a fire, it can release toxic and corrosive fumes such as hydrogen fluoride, hydrogen chloride, and phosgene[2][7][9]
Extinguishing Media	Use an extinguishing agent suitable for the surrounding fire. Water spray can be used to cool fire-exposed containers[2][7]

Handling, Storage, and Personal Protection

Proper handling and storage procedures are critical to minimize the risk of exposure and accidents.

Engineering Controls:

- Work should be conducted in a well-ventilated area.[7][10]

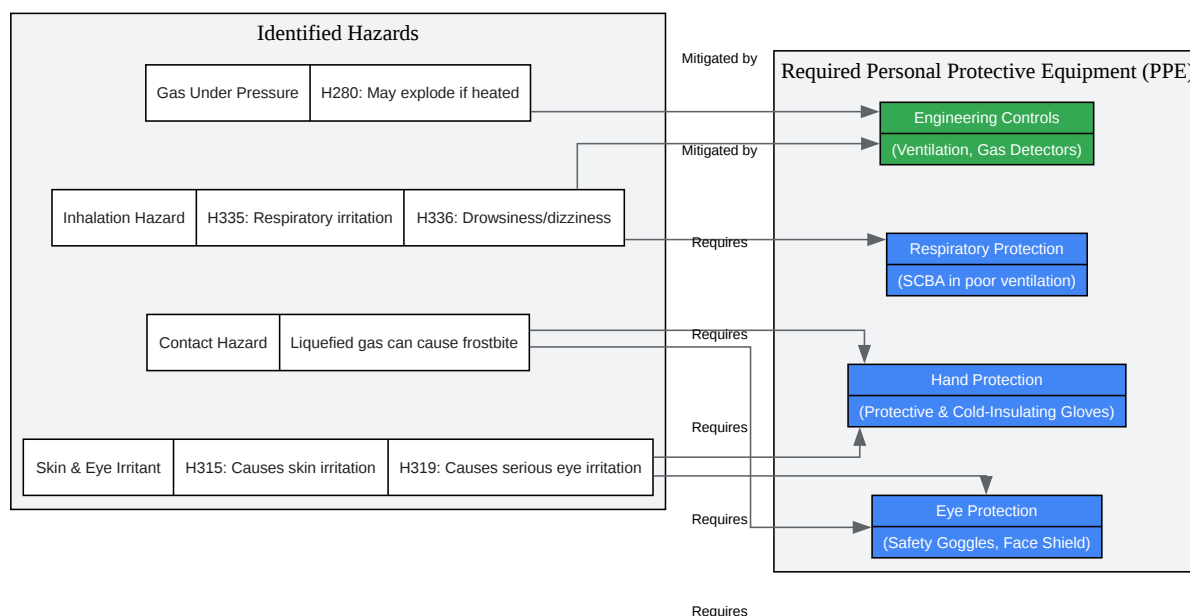
- Use local exhaust ventilation where the chemical may be released.[2]
- Oxygen detectors should be used where asphyxiating gases may be released.[10]
- Emergency eye wash fountains and safety showers should be readily available.[2][10]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical goggles or safety glasses are required. A face shield may also be necessary.[10]
- Hand Protection: Protective gloves, such as neoprene or cold-insulating gloves, should be worn to prevent skin contact and frostbite.[7][10]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin exposure.[2][7]
- Respiratory Protection: In case of inadequate ventilation, a positive pressure self-contained breathing apparatus (SCBA) or other suitable respirator should be used.[9][10]

Storage:

- Store in a dry, cool, well-ventilated area.[10]
- Protect from sunlight and do not expose to temperatures exceeding 50°C (122°F).[10]
- Keep containers closed when not in use.[10]



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Figure 1: Hazard and Personal Protective Equipment (PPE) Workflow.

First Aid and Emergency Procedures

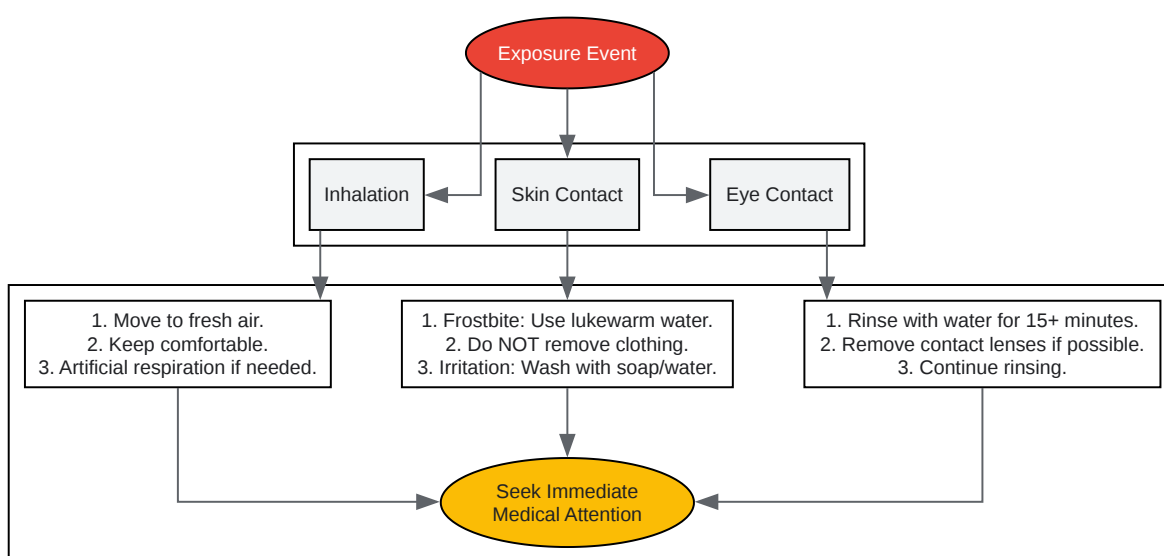
In the event of exposure or an accidental release, immediate and appropriate action is crucial.

First Aid Measures:

- **Inhalation:** Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, provide artificial respiration. Seek medical attention.[7]
- **Skin Contact:** For frostbite, rinse the affected area with plenty of lukewarm water. Do NOT remove clothing. Seek immediate medical attention. For irritation, wash with plenty of soap

and water.[7][10]

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[7][10]
- Ingestion: Ingestion is an unlikely route of exposure. Do NOT induce vomiting. Rinse mouth and seek medical attention.[7][10]



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Figure 2: First Aid Response Protocol for Exposure.

Accidental Release Measures:

- Evacuate unnecessary personnel and ensure adequate ventilation.[10]
- Stop the leak if it is safe to do so.[10]
- Do not touch spilled material.[11]
- For large spills, consider an initial downwind evacuation of at least 500 meters (1/3 mile).

Stability and Reactivity

Chloropentafluoroethane is thermally stable under normal conditions.^[7] However, certain conditions and materials should be avoided.

- Conditions to Avoid: Heat, sparks, flames, and temperatures exceeding 50°C.^[10] Contact with hot surfaces can cause decomposition.^[7]
- Incompatible Materials: The substance is incompatible with alkali metals (like sodium and potassium), alkaline earth metals, and finely divided metals such as aluminum, magnesium, and zinc.^[7]^[10] It is also incompatible with strong bases and strong oxidizing agents.^[10]

Ecological Information

The primary ecological concern with **chloropentafluoroethane** is its impact on the ozone layer and its role as a greenhouse gas.

Ecological Parameter	Finding
Persistence and Degradability	Not readily biodegradable; persists in the environment for a very long time ^[7] ^[10]
Bioaccumulation Potential	The potential for bioconcentration in aquatic organisms is low, with an estimated Bioconcentration Factor (BCF) of 20 ^[7]
Mobility in Soil	Expected to have moderate mobility in soil based on an estimated Koc of 200 ^[7]
Ozone Depletion	Classified as hazardous to the ozone layer ^[10]

Experimental Protocols

Safety Data Sheets (SDS) summarize the results of standardized safety testing but do not typically provide detailed experimental methodologies. The data presented in this guide are derived from tests conducted according to internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD) for

chemical safety testing, the National Institute for Occupational Safety and Health (NIOSH) for exposure limits, and the American Conference of Governmental Industrial Hygienists (ACGIH).

For example:

- Acute toxicity data are often generated following OECD Test Guidelines (e.g., TG 403 for inhalation).
- Skin and eye irritation studies typically follow protocols like OECD TG 404 and TG 405, respectively.
- Occupational exposure limits are determined by agencies like NIOSH and ACGIH based on comprehensive reviews of animal and human exposure data, epidemiological studies, and risk assessments.

Researchers requiring the specific protocols used to generate a particular data point should consult the primary scientific literature or the detailed substance registration dossiers submitted to regulatory bodies like the European Chemicals Agency (ECHA) or the U.S. Environmental Protection Agency (EPA).

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